

# 2-Chloro-3-oxopentyl Acetate: A Technical Overview

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## Compound of Interest

Compound Name: 2-Chloro-3-oxopentyl acetate

CAS No.: 13051-49-5

Cat. No.: B141957

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## Introduction

**2-Chloro-3-oxopentyl acetate**, with the Chemical Abstracts Service (CAS) registry number 13051-49-5, is a chlorinated organic compound recognized for its role as a key intermediate in the synthesis of Vitamin B1 (Thiamine). Its chemical structure incorporates both a ketone and an acetate functional group, contributing to its reactivity and utility in organic synthesis. This document provides a comprehensive review of the available technical data on **2-Chloro-3-oxopentyl acetate**, including its chemical properties, synthesis methodologies, and known applications.

## Chemical and Physical Properties

**2-Chloro-3-oxopentyl acetate** is a liquid at room temperature. Its fundamental properties are summarized in the table below.

| Property          | Value                                                       | Reference |
|-------------------|-------------------------------------------------------------|-----------|
| Molecular Formula | C <sub>7</sub> H <sub>11</sub> ClO <sub>3</sub>             | [1]       |
| Molecular Weight  | 178.61 g/mol                                                | [1]       |
| CAS Number        | 13051-49-5                                                  | [2]       |
| Boiling Point     | 233°C                                                       | [1]       |
| Density           | 1.141 g/cm <sup>3</sup>                                     | [1]       |
| InChI             | InChI=1S/C7H11ClO3/c1-5(9)7(8)3-4-11-6(2)10/h7H,3-4H2,1-2H3 | [3]       |
| SMILES            | CC(=O)C(Cl)CCOC(=O)C                                        | [3]       |

## Synthesis of 2-Chloro-3-oxopentyl Acetate

The synthesis of **2-Chloro-3-oxopentyl acetate** is most notably documented through a fully continuous flow process, which offers high efficiency and yield.

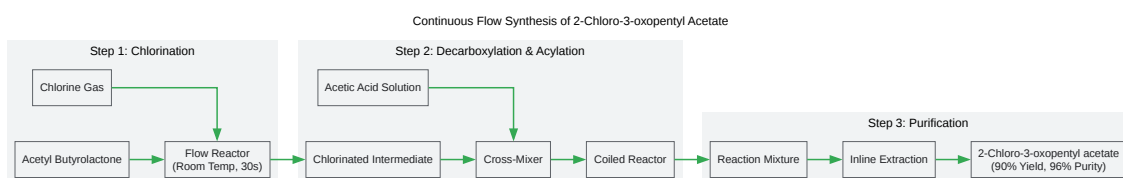
### Experimental Protocol: Continuous Flow Synthesis

A detailed continuous flow synthesis has been developed, which involves two main chemical transformations and an inline extraction step, eliminating the need for intermediate purification. [4] The process starts from acetyl butyrolactone and chlorine gas.[4]

Key steps in the continuous flow synthesis include:

- Chlorination: Acetyl butyrolactone is reacted with chlorine gas in a flow reactor. This reaction is rapid, completing in approximately 30 seconds at room temperature.[4]
- Decarboxylation/Acylation: The chlorinated intermediate is then mixed with an acetic acid solution in a cross-mixer, leading to decarboxylation and acylation to form the final product. [4]
- Inline Extraction: The product stream undergoes an inline extraction to separate the desired compound.[4]

This continuous process has been shown to produce **2-Chloro-3-oxopentyl acetate** with a 90% isolated yield and 96% purity, with a total residence time of about 32 minutes.[4]



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Caption: Workflow for the continuous flow synthesis of **2-Chloro-3-oxopentyl acetate**.

## Spectroscopic Data

Detailed experimental spectroscopic data (NMR, IR, Mass Spectrometry) for **2-Chloro-3-oxopentyl acetate** is not readily available in the reviewed literature. While predicted data exists, experimentally obtained and verified spectra are necessary for definitive characterization.

## Biological and Pharmacological Data

The primary documented application of **2-Chloro-3-oxopentyl acetate** is as a crucial intermediate in the industrial synthesis of Vitamin B1.[4] There is a lack of published research on the intrinsic biological, pharmacological, or toxicological properties of **2-Chloro-3-oxopentyl acetate** itself. Therefore, no signaling pathways involving this compound have been elucidated.

## Safety Information

Based on available safety data sheets, the toxicological properties of **2-Chloro-3-oxopentyl acetate** have not been thoroughly investigated. Standard laboratory safety precautions should be observed when handling this compound.

## Conclusion

**2-Chloro-3-oxopentyl acetate** is a significant chemical intermediate, particularly in the production of Vitamin B1. While its synthesis via a continuous flow process is well-documented and highly efficient, a comprehensive technical profile is hampered by the lack of publicly available experimental spectroscopic and biological activity data. Further research is required to fully characterize this compound and explore any potential biological activities beyond its role as a synthetic precursor.

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## References

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- [2. 2-chloro-3-oxopentyl acetate | CAS#:13051-49-5 | Chemsrce \[chemsrc.com\]](#)
- [3. PubChemLite - 2-chloro-3-oxopentyl acetate \(C7H11ClO3\) \[pubchemlite.lcsb.uni.lu\]](#)
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